Stereospecific Activity of Butaclamol Enantiomers: A Comparative Guide

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Compound of Interest

Compound Name:	*(+)-Butaclamol hydrochloride*
CAS No.:	*55528-07-9*
Cat. No.:	*B3183058*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the stereospecific activity of (+)-Butaclamol and (-)-Butaclamol, focusing on their interactions with dopamine and sigma receptors. The information presented is supported by experimental data to offer an objective analysis for research and drug development applications.

Introduction

Butaclamol is a dibenzocycloheptene derivative that exhibits potent neuroleptic activity. It exists as two stereoisomers, (+)-Butaclamol and (-)-Butaclamol, which display marked differences in their pharmacological profiles. This stereospecificity is primarily attributed to their differential binding and functional activity at various neurotransmitter receptors, most notably the dopamine D2 receptor and sigma receptors. Understanding these differences is crucial for the rational design of selective therapeutic agents.

Data Presentation: Comparative Binding Affinities

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The stereospecific interaction of Butaclamol enantiomers with dopamine and sigma receptors has been quantified through radioligand binding assays. The following table summarizes the binding affinities (Ki) of (+)-Butaclamol and (-)-Butaclamol for the human dopamine D2 receptor, as well as sigma-1 and sigma-2 receptors. Lower Ki values indicate higher binding affinity.

Compound	Dopamine D2 Receptor Ki (nM)	Sigma-1 Receptor Ki (nM)	Sigma-2 Receptor Ki (nM)
(+)-Butaclamol	0.9	1.6	13.8
(-)-Butaclamol	>10,000	2.9	10.7

Data compiled from multiple sources.

The data clearly demonstrates that (+)-Butaclamol possesses a significantly higher affinity for the dopamine D2 receptor compared to its (-)-enantiomer, which is virtually inactive at this receptor. In contrast, both enantiomers exhibit high affinity for sigma receptors, with (-)-Butaclamol showing a slightly higher affinity for the sigma-1 receptor and comparable affinity to the sigma-2 receptor.

Functional Activity at Dopamine D2 Receptors

The differential binding affinities of the Butaclamol enantiomers at the dopamine D2 receptor translate to a stark contrast in their functional activities.

- (+)-Butaclamol acts as a potent antagonist at the D2 receptor. By blocking the receptor, it inhibits the downstream signaling cascade, which involves the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels. Some studies also suggest that (+)-Butaclamol may act as an inverse agonist at the D2 receptor, meaning it can reduce the basal, ligand-independent activity of the receptor.[1]

- (-)-Butaclamol is functionally inactive at the dopamine D2 receptor, consistent with its extremely low binding affinity.[1] It does not significantly antagonize dopamine-mediated signaling through this receptor.

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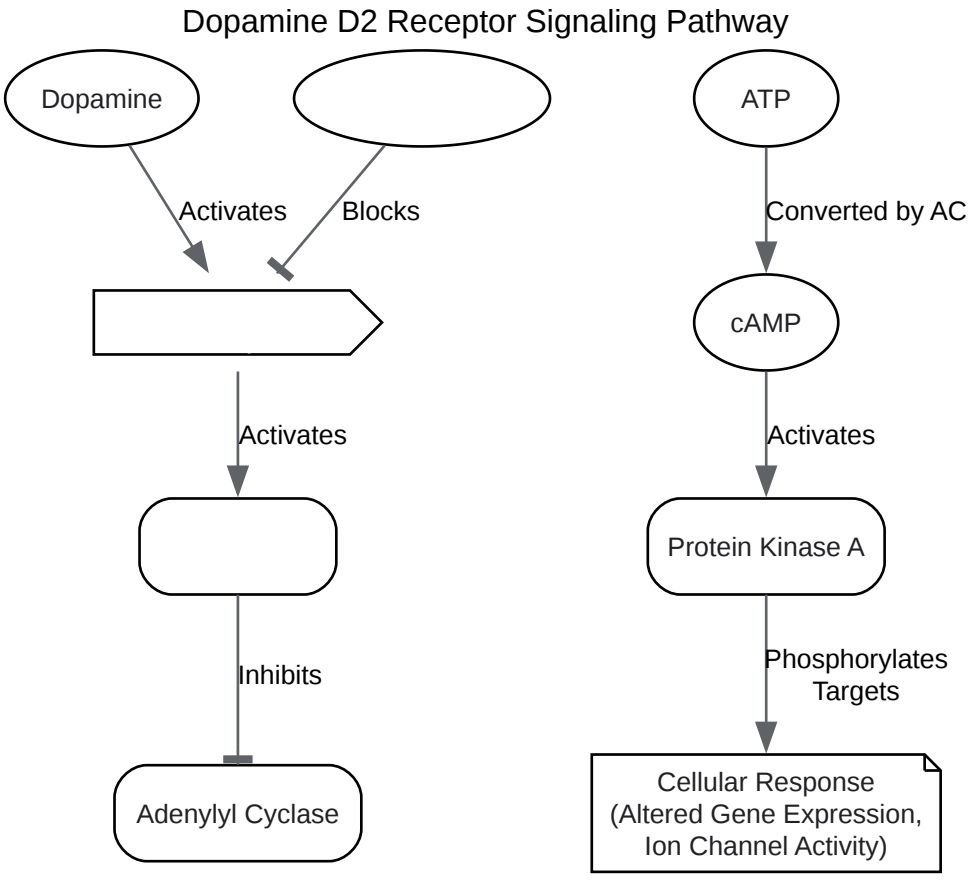
Signaling Pathways

The signaling pathways modulated by the interaction of Butaclamol with the Dopamine D2 receptor and the Sigma-1 receptor are depicted below.



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Caption: Dopamine D2 receptor signaling cascade.

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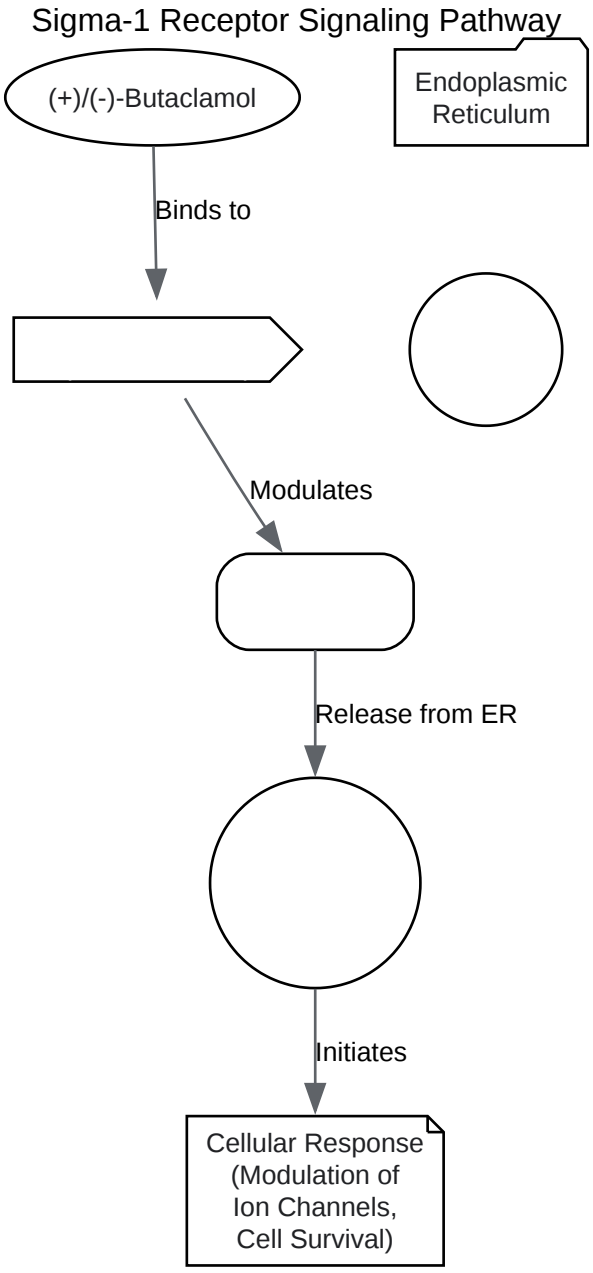

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Caption: Sigma-1 receptor-mediated calcium signaling.

Experimental Protocols

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The binding affinities and functional activities described above are determined through standardized experimental protocols.

Radioligand Binding Assay for Dopamine D2 Receptor

This protocol is a competitive binding assay used to determine the affinity (Ki) of test compounds for the D2 receptor.

Workflow Diagram:

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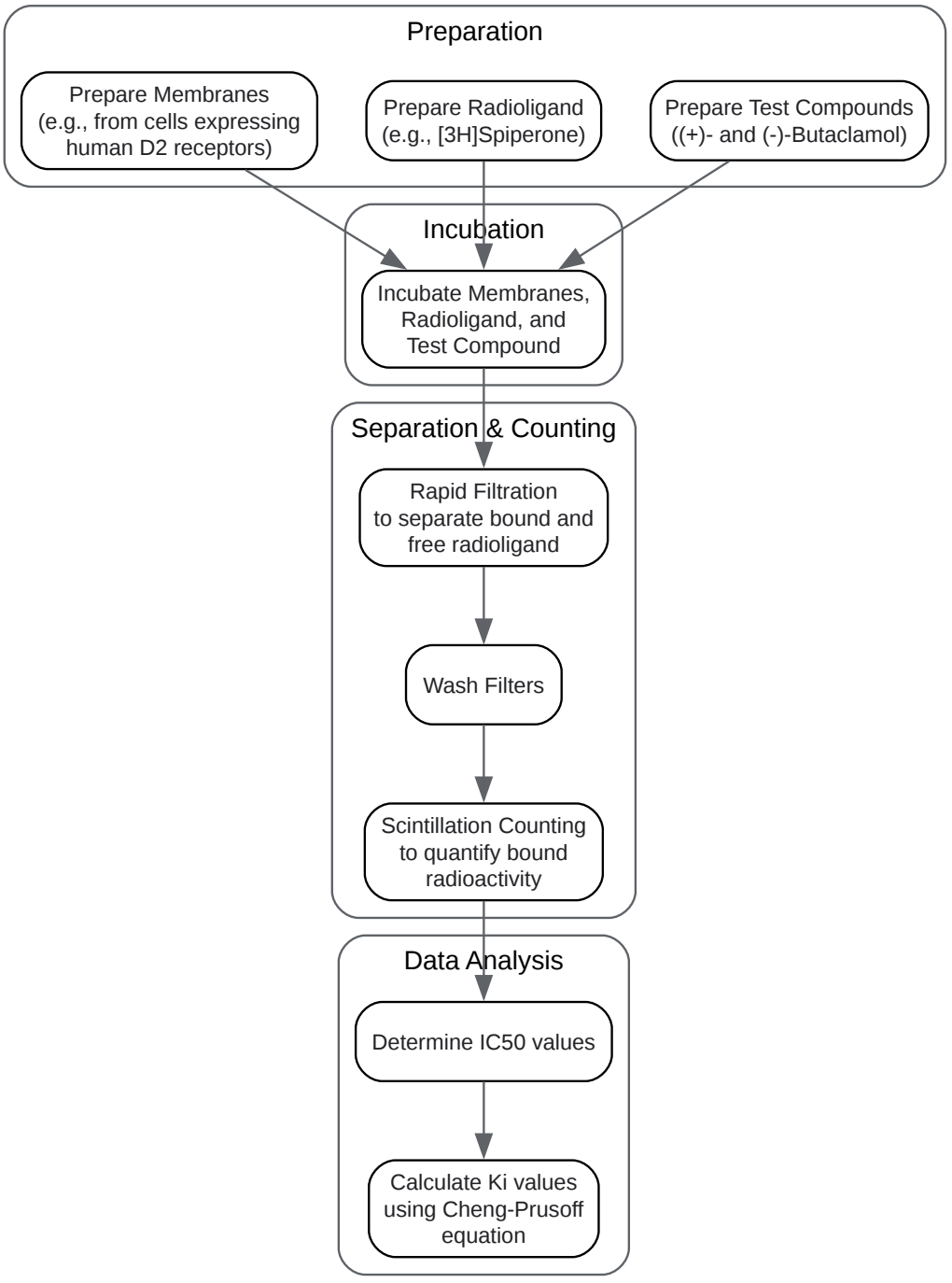
Dopamine D2 Receptor Binding Assay Workflow



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Caption: Workflow for D2 receptor binding assay.

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Detailed Methodology:

- Membrane Preparation: Membranes are prepared from a cell line stably expressing the human dopamine D2 receptor (e.g., HEK293 or CHO cells). Cells are homogenized in a suitable buffer and centrifuged to pellet the membranes, which are then resuspended.
- Assay Conditions: The assay is typically performed in a 96-well plate format. Each well contains the cell membranes, a fixed concentration of a radiolabeled D2 antagonist (e.g., [3H]spiperone), and varying concentrations of the competing ligand ((+)- or (-)-Butaclamol).
- Incubation: The mixture is incubated at room temperature for a specified period (e.g., 60-90 minutes) to allow the binding to reach equilibrium.
- Separation of Bound and Free Ligand: The incubation is terminated by rapid filtration through glass fiber filters. The filters trap the membranes with the bound radioligand, while the unbound radioligand passes through.
- Quantification: The radioactivity retained on the filters is measured using a scintillation counter.
- Data Analysis: Non-specific binding is determined in the presence of a high concentration of a non-radiolabeled D2 antagonist. Specific binding is calculated by subtracting non-specific binding from total binding. The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC50) is determined. The Ki value is then calculated from the IC50 using the Cheng-Prusoff equation.

Radioligand Binding Assay for Sigma-1 and Sigma-2 Receptors

A similar competitive binding assay is used to determine the binding affinities for sigma receptors.

Detailed Methodology:

- Membrane Preparation: Membranes are typically prepared from tissues with high densities of sigma receptors, such as guinea pig brain or rat liver.

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- Assay Conditions for Sigma-1: To determine the affinity for the sigma-1 receptor, a selective radioligand such as --INVALID-LINK---pentazocine is used. The assay is conducted in the presence of the membranes and varying concentrations of the Butaclamol enantiomers.
- Assay Conditions for Sigma-2: For the sigma-2 receptor, a non-selective sigma ligand like [3H]DTG (1,3-di-o-tolyl-guanidine) is often used. To isolate binding to the sigma-2 site, a high concentration of a selective sigma-1 ligand (e.g., (+)-pentazocine) is included to "mask" the sigma-1 receptors.
- Incubation, Separation, and Quantification: These steps are analogous to the D2 receptor binding assay.
- Data Analysis: IC50 and subsequently Ki values are calculated as described for the D2 receptor assay.

Conclusion

The pharmacological activity of Butaclamol is highly stereospecific. (+)-Butaclamol is a potent dopamine D2 receptor antagonist, which accounts for its neuroleptic effects. In contrast, (-)-Butaclamol is essentially inactive at the D2 receptor. Both enantiomers, however, display high affinity for sigma-1 and sigma-2 receptors. This distinct pharmacological profile highlights the importance of stereochemistry in drug design and provides a basis for the development of more selective ligands targeting these receptor systems for various therapeutic applications. The detailed experimental protocols provided herein serve as a foundation for the continued investigation of the nuanced interactions of these and other compounds with their molecular targets.

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References

- 1. Evidence that antipsychotic drugs are inverse agonists at D2 dopamine receptors - Kent Academic Repository [kar.kent.ac.uk]

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